

Application Notes and Protocol for Staining Polyester Fibers with Disperse Blue 102

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Compound of Interest

Compound Name: Disperse blue 102

Cat. No.: B041164

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These application notes provide a detailed protocol for the staining of polyester (polyethylene terephthalate, PET) fibers with C.I. **Disperse Blue 102**. This protocol is intended for laboratory-scale applications for analytical purposes, such as fiber identification, microplastic analysis, and quality control.

Introduction

Disperse dyes are non-ionic, sparingly water-soluble colorants ideal for dyeing hydrophobic synthetic fibers like polyester.[1] The dyeing mechanism involves the diffusion of fine dye particles into the amorphous regions of the polymer structure at elevated temperatures.[1] C.I. **Disperse Blue 102** is a single azo disperse dye with the chemical formula $C_{15}H_{19}N_5O_4S$ and a molecular weight of 365.41 g/mol .[2] Achieving a consistent and reproducible staining of polyester fibers requires careful control of several parameters, including temperature, pH, time, and the use of appropriate auxiliary chemicals. The most common and effective method for dyeing polyester with disperse dyes is the high-temperature exhaust method, which is detailed in this protocol.[3][4]

Data Presentation

While specific quantitative data for the dye uptake of **Disperse Blue 102** on polyester fibers is not readily available in public literature, Table 1 provides a template for how such data would be presented. The values are illustrative and would be determined experimentally.

Table 1: Illustrative Dye Exhaustion of **Disperse Blue 102** on Polyester Fibers

Temperature (°C)	Time (minutes)	pH	Dye Exhaustion (%)
120	30	4.5	85
120	60	4.5	90
130	30	4.5	95
130	60	4.5	>98
130	60	5.5	97

Fastness properties are crucial for determining the durability of the staining. Table 2 presents the fastness properties of **Disperse Blue 102** on acetate fiber, which can serve as a general indicator. It is important to note that fastness on polyester may vary.^[2]

Table 2: Fastness Properties of C.I. **Disperse Blue 102** on Acetate Fiber

Fastness Test	ISO Standard (1-5)	AATCC Standard (1-5)
Ironing (Fading)	4-5	3-4
Ironing (Staining)	5	4-5
Light	5	4-5
Perspiration (Fading)	3-4	3-4
Perspiration (Staining)	4-5	4
Washing (Fading)	4-5	4
Washing (Staining)	4-5	4
(Note: A higher number indicates better fastness)		

Experimental Protocols

This section details the necessary steps for staining polyester fibers with **Disperse Blue 102** using a high-temperature exhaust dyeing method.

Materials and Reagents

- Polyester fibers/fabric
- C.I. **Disperse Blue 102** (CAS No. 12222-97-8)[[2](#)]
- Non-ionic detergent (e.g., Synthrapol)[[5](#)]
- Dispersing agent
- Levelling agent
- Acetic acid (glacial)
- Sodium hydrosulfite
- Sodium hydroxide
- Distilled or deionized water

Equipment

- High-temperature, high-pressure laboratory dyeing apparatus
- Beakers and graduated cylinders
- Magnetic stirrer and stir bars
- pH meter
- Analytical balance
- Drying oven

Pre-treatment: Scouring

Before dyeing, it is essential to remove any oils, waxes, and sizes from the polyester fibers that could hinder dye uptake.[4]

- Prepare a scouring bath with 1-2 g/L of a non-ionic detergent in distilled water.
- Immerse the polyester fibers in the bath at a liquor-to-goods ratio of 20:1.
- Heat the bath to 60-70°C and maintain for 20-30 minutes with gentle agitation.
- Rinse the fibers thoroughly with hot water, followed by a cold water rinse.
- Allow the fibers to air dry or use a drying oven at a low temperature.

Dye Bath Preparation and Staining Procedure

- Dye Dispersion: Carefully weigh the required amount of **Disperse Blue 102** (e.g., 1% on weight of fiber, o.w.f.). Make a paste with a small amount of water and dispersing agent. Gradually add more water to create a fine, stable dispersion.
- Dye Bath Setup: Fill the dyeing vessel with the required volume of distilled water for a liquor-to-goods ratio of 10:1 to 20:1.
- Add the following auxiliaries to the dye bath (concentrations are typical and may require optimization):
 - Dispersing agent: 1.0 g/L
 - Levelling agent: 0.5 - 1.0 g/L
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[4] This is critical as **Disperse Blue 102** is not suitable for alkaline conditions.[2]
- Add the prepared dye dispersion to the bath and stir thoroughly.
- Introduce the scoured polyester fibers into the dye bath at approximately 60°C.
- Dyeing Cycle:
 - Increase the temperature of the dye bath to 130°C at a rate of 1.5-2.0°C per minute.[3]

- Hold the temperature at 130°C for 45-60 minutes, ensuring continuous agitation.[3]
- Cool the dye bath to 70°C at a rate of 2-3°C per minute.
- Drain the dye bath.

Post-treatment: Reduction Clearing

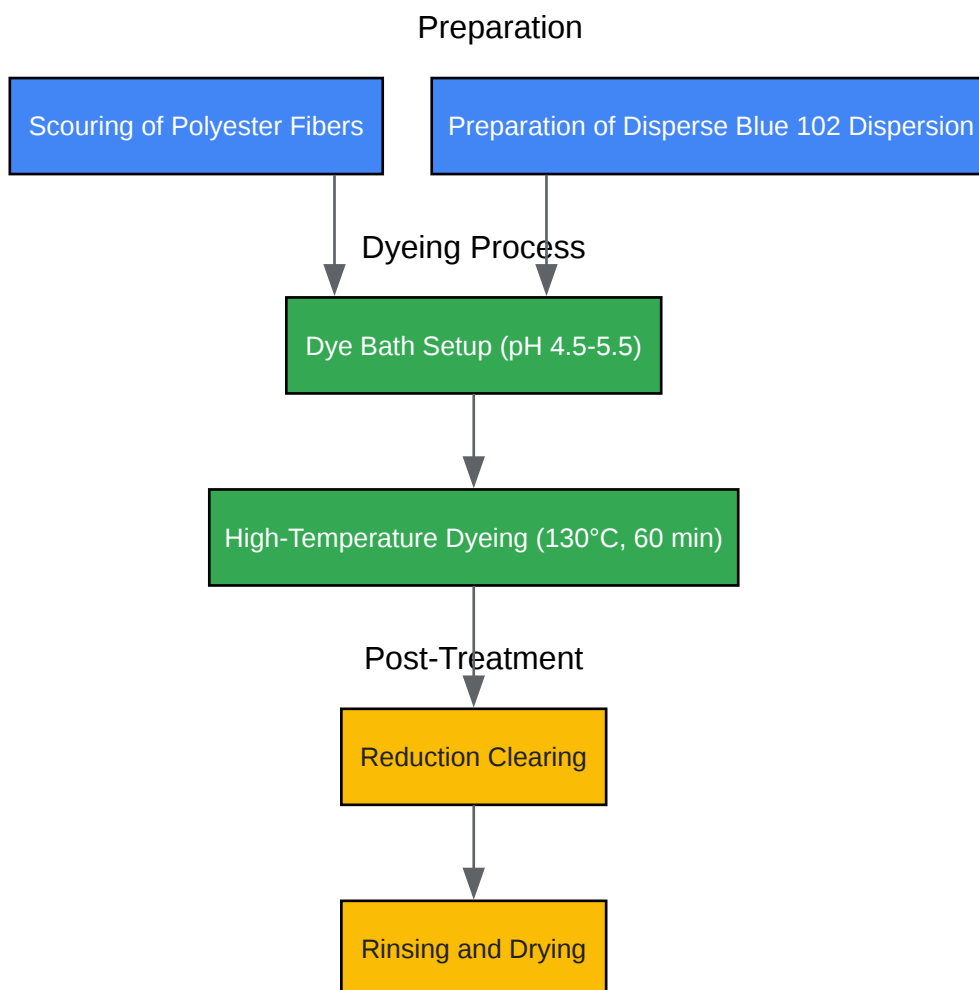
This step is crucial for removing any unfixed dye from the fiber surface, which improves wash and crocking fastness.[4]

- Prepare a clearing solution containing:
 - Sodium hydrosulfite: 1-2 g/L
 - Sodium hydroxide: 1-2 g/L
 - Non-ionic detergent: 1 g/L
- Treat the dyed fibers in this solution at 70-80°C for 15-20 minutes.[4]
- Rinse the fibers thoroughly with hot water, followed by a cold water rinse.
- Neutralize the fibers in a bath containing 0.5-1.0 g/L of acetic acid for 5 minutes.
- Give a final rinse with cold water.
- Dry the stained fibers in an oven or air dry.

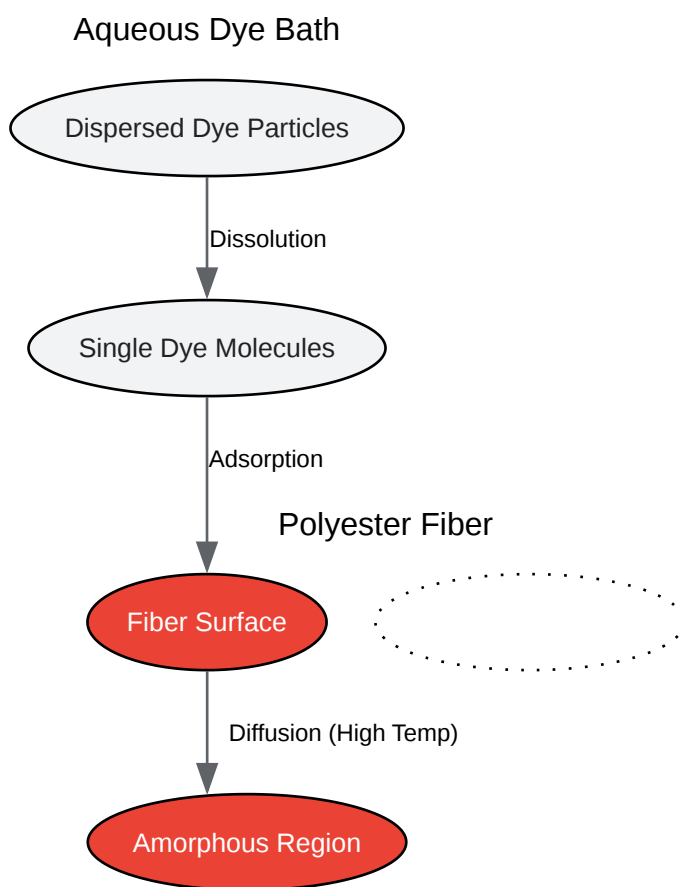
Visualizations

The following diagrams illustrate the experimental workflow and the theoretical dyeing mechanism.

Experimental Workflow for Staining Polyester with Disperse Blue 102



Disperse Dyeing Mechanism on Polyester Fiber



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